

Navigating the Environmental Journey of 6-Ethyl-2-methyloctane: A Technical Guide

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Compound of Interest

Compound Name: 6-Ethyl-2-methyloctane

Cat. No.: B12658680

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This technical guide provides a comprehensive overview of the environmental fate and transport of **6-Ethyl-2-methyloctane**, a branched C11 alkane. Designed for researchers, scientists, and drug development professionals, this document synthesizes predictive data and established experimental protocols to offer a thorough understanding of the substance's behavior in the environment. Due to the lack of specific experimental data for **6-Ethyl-2-methyloctane**, this guide utilizes data predicted for a structurally similar surrogate, 2-methyldecane, to provide insights into its likely environmental conduct.

Executive Summary

6-Ethyl-2-methyloctane is expected to exhibit limited mobility in soil and sediment, with a strong tendency to adsorb to organic matter. Its potential for volatilization from water bodies is significant, while volatilization from soil is anticipated to be a slower process. Biodegradation is predicted to occur, although likely at a slower rate than for linear alkanes. This document outlines the key environmental processes governing its distribution and persistence, supported by quantitative data and standardized testing methodologies.

Data Presentation: Predicted Environmental Fate and Physicochemical Properties

The following tables summarize the predicted physicochemical properties and environmental fate parameters for 2-methyldecane, serving as a surrogate for **6-Ethyl-2-methyloctane**. These values were estimated using the EPI (Estimation Programs Interface) Suite™, a widely recognized predictive tool.

Table 1: Predicted Physicochemical Properties of 2-Methyldecane (Surrogate for **6-Ethyl-2-methyloctane**)

Property	Predicted Value	Units
Molecular Weight	156.31	g/mol
Boiling Point	189.30	°C
Melting Point	-48.9	°C
Vapor Pressure	0.858	mm Hg (at 25°C)
Water Solubility	0.2971	mg/L (at 25°C)
Log Octanol-Water Partition Coefficient (Log Kow)	5.67	

Table 2: Predicted Environmental Fate Parameters of 2-Methyldecane (Surrogate for **6-Ethyl-2-methyloctane**)

Parameter	Predicted Value	Units	Interpretation
Log Soil Adsorption Coefficient (Log Koc)	3.61	L/kg	Indicates strong adsorption to soil and sediment organic matter, suggesting low mobility.
Henry's Law Constant	7.04E+000	atm-m ³ /mole	Suggests a high potential for volatilization from water.
Biodegradation	Weeks to months	Predicted to be biodegradable, but not readily.	

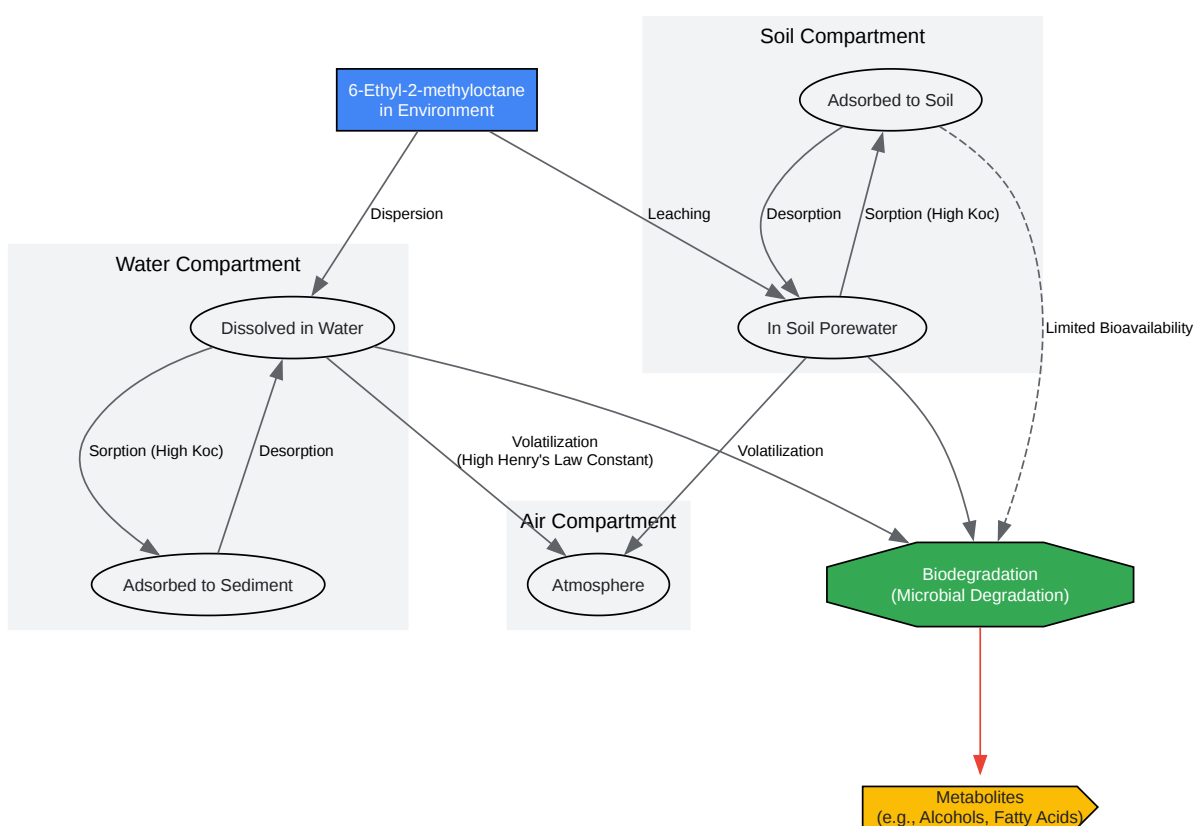
Environmental Fate and Transport Mechanisms

The environmental behavior of **6-Ethyl-2-methyloctane** is governed by several key processes:

- Sorption: With a high predicted Log Koc value, **6-Ethyl-2-methyloctane** is expected to bind strongly to the organic fraction of soil and sediment.^[1] This process reduces its concentration in the aqueous phase, thereby limiting its mobility and bioavailability for microbial degradation.^{[2][3]} The interaction between hydrophobic organic compounds like branched alkanes and soil organic matter is a primary factor controlling their fate in terrestrial environments.^[4]
- Volatilization: The predicted Henry's Law Constant indicates that volatilization from water to the atmosphere will be a significant transport pathway.^[5] For soil, volatilization is also a potential route of dissipation, though it will be influenced by the compound's strong adsorption to soil particles.^[5]
- Biodegradation: Branched alkanes are known to be biodegradable, although generally at slower rates than their straight-chain counterparts due to steric hindrance.^[6] The predicted biodegradation timeline of weeks to months suggests that **6-Ethyl-2-methyloctane** will not persist indefinitely in the environment but is not considered readily biodegradable. The

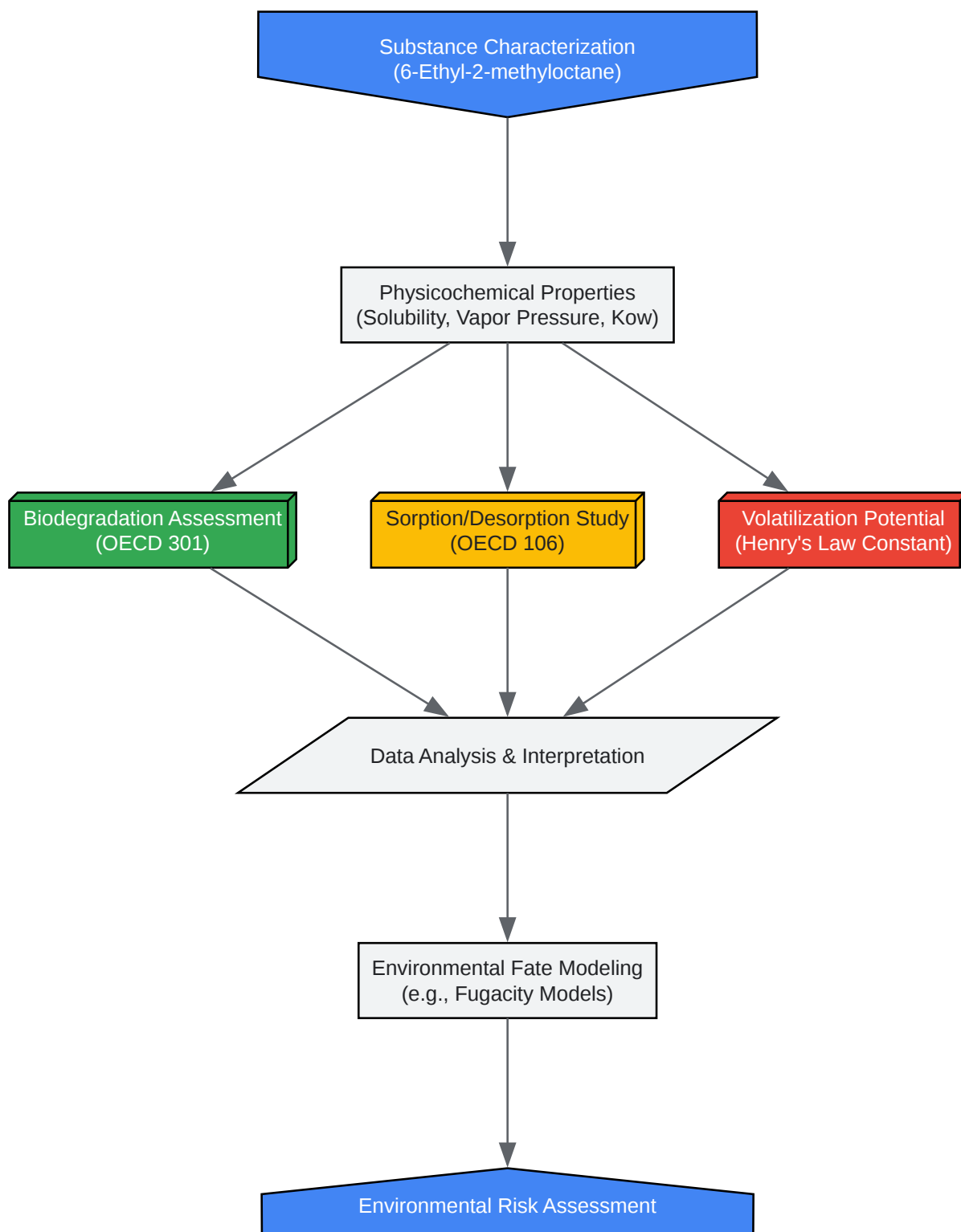
primary aerobic degradation pathway for alkanes is initiated by monooxygenase enzymes, leading to the formation of alcohols, which are then further metabolized.[7][8][9]

Mandatory Visualizations



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Caption: Environmental fate pathways of **6-Ethyl-2-methyloctane**.



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Caption: Experimental workflow for environmental fate assessment.

Experimental Protocols

The following sections detail the standardized methodologies for assessing the key environmental fate parameters of a substance like **6-Ethyl-2-methyloctane**.

Soil Sorption/Desorption: OECD Guideline 106

This guideline describes a batch equilibrium method to determine the adsorption and desorption of a substance on different soil types.

Objective: To determine the soil adsorption coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}), which are indicative of a chemical's mobility in soil.

Methodology Summary:

- **Preparation:** A stock solution of the test substance is prepared in a 0.01 M calcium chloride solution, which acts as a background electrolyte and mimics soil porewater. A range of soil types with varying organic carbon content, pH, and texture are selected.
- **Preliminary Test (Tier 1):** This initial phase establishes the optimal soil-to-solution ratio, the time required to reach equilibrium, and confirms the stability of the test substance.
- **Adsorption Phase (Tier 2/3):** Known volumes of the test substance solution are added to weighed amounts of soil in centrifuge tubes. The tubes are agitated (e.g., on a shaker) at a constant temperature (typically 20-25°C) in the dark for the predetermined equilibrium time.
- **Separation and Analysis:** Following agitation, the solid and aqueous phases are separated by centrifugation. The concentration of the test substance in the aqueous phase is measured using a suitable analytical technique (e.g., gas chromatography).
- **Calculation:** The amount of substance adsorbed to the soil is calculated by the difference between the initial and final concentrations in the aqueous solution. The K_d and K_{oc} values are then calculated.
- **Desorption Phase (Optional):** After the adsorption phase, a portion of the supernatant is replaced with a fresh solution of 0.01 M calcium chloride, and the mixture is agitated again to determine the extent of desorption.

Biodegradation: OECD Guideline 301 (Ready Biodegradability)

This set of guidelines provides six methods to screen for ready biodegradability in an aerobic aqueous medium. The CO₂ Evolution Test (OECD 301B) is commonly used for water-insoluble substances.

Objective: To assess the potential for rapid and ultimate biodegradation of the test substance in an aerobic environment.

Methodology Summary (OECD 301B - CO₂ Evolution Test):

- **Inoculum:** A microbial inoculum is sourced, typically from the activated sludge of a domestic wastewater treatment plant.
- **Test Setup:** The test substance is added to a mineral medium inoculated with the microbial population in a flask. The concentration of the test substance is typically between 10 and 20 mg of dissolved organic carbon (DOC) per liter.
- **Aeration and CO₂ Trapping:** The test flasks are aerated with CO₂-free air. The exhaust air from each flask is passed through a series of traps containing a solution (e.g., barium hydroxide or sodium hydroxide) that captures the CO₂ produced from the biodegradation of the test substance.
- **Incubation:** The test is run for 28 days in the dark at a constant temperature ($22 \pm 2^{\circ}\text{C}$).
- **Analysis:** The amount of CO₂ produced is determined periodically by titrating the remaining hydroxide in the traps or by using an inorganic carbon analyzer.
- **Calculation:** The percentage of biodegradation is calculated as the cumulative amount of CO₂ produced, corrected for the CO₂ produced in a blank control (inoculum only), and expressed as a percentage of the theoretical maximum CO₂ production (ThCO₂) based on the chemical formula of the test substance.
- **Pass Criteria:** A substance is considered readily biodegradable if it reaches at least 60% of its ThCO₂ within a 10-day window during the 28-day test period.

Conclusion

While specific experimental data for **6-Ethyl-2-methyloctane** is not currently available, predictive modeling based on the structurally similar compound 2-methyldecane provides valuable insights into its likely environmental behavior. It is anticipated to be a substance with low mobility in soil and a notable tendency to volatilize from water. Its persistence in the environment is expected to be limited by biodegradation, though this process may be slow. The standardized OECD protocols outlined in this guide provide a robust framework for any future experimental investigations required for a comprehensive environmental risk assessment.

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